

Thermodynamic Stability Profile & Characterization Framework: 4-Ethoxy-2,3-dimethylbenzoic Acid

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Compound of Interest

Compound Name: 4-Ethoxy-2,3-dimethylbenzoic acid

CAS No.: 1216009-33-4

Cat. No.: B6357268

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Executive Summary

4-Ethoxy-2,3-dimethylbenzoic acid (Predicted MW: 194.23 g/mol) represents a specialized structural motif often utilized as a scaffold in medicinal chemistry, particularly in the synthesis of GPCR ligands and kinase inhibitors. Its thermodynamic profile is governed by the interplay between the electron-donating ethoxy group and the sterically demanding 2,3-dimethyl substitution pattern.

This guide provides a comprehensive thermodynamic stability analysis. Due to the proprietary nature of specific experimental datasets for this exact intermediate, this document synthesizes high-confidence predictive data based on Structure-Activity Relationships (SAR) of validated analogs (2,3-dimethylbenzoic acid and 4-ethoxybenzoic acid). It further establishes the Standard Operating Procedures (SOPs) required to empirically validate these parameters in a drug development setting.

Physicochemical Identity & Thermodynamic Baseline

The thermodynamic stability of this molecule is defined by two competing structural forces:

- The Ortho-Effect (2,3-Dimethyl): Steric bulk at the 2-position forces the carboxyl group out of planarity with the benzene ring, reducing conjugation and typically increasing acidity (lowering pKa) compared to unsubstituted benzoic acid.
- The Para-Resonance Effect (4-Ethoxy): The ethoxy group donates electron density into the ring, stabilizing the protonated form and typically decreasing acidity (raising pKa).

Table 1: Predicted vs. Analog-Derived Thermodynamic Properties

Property	Value (Estimated/Predicted)	Reference Analog Data	Thermodynamic Implication
Molecular Weight	194.23 g/mol	N/A	Baseline for molar calculations.
Melting Point (Tm)	165 – 180 °C	2,3-Dimethylbenzoic acid: 144–146 °C [1] 4-Ethoxybenzoic acid: 197–199 °C [2]	High lattice energy indicates good solid-state stability but requires high energy for dissolution.
pKa (Acidic)	4.0 ± 0.2	2,3-Dimethylbenzoic acid: 3.74 [3] Benzoic acid: 4.20	The ortho-effect dominates, making it slightly more acidic than benzoic acid, despite the ethoxy donation.
LogP (Lipophilicity)	2.9 – 3.2	4-Ethoxybenzoic acid: ~2.4 2,3-Dimethylbenzoic acid: [1][2][3] ~2.8	High lipophilicity suggests poor aqueous solubility; requires co-solvents (DMSO/MeOH) for assays.
Enthalpy of Fusion ()	25 – 30 kJ/mol	Benzoic acid derivs: Typically 20–35 kJ/mol	Critical for solubility modeling (Ideal Solubility Equation).

Solid-State Stability & Polymorphism

The high melting point suggests a stable crystal lattice, likely driven by carboxylic acid dimerization (hydrogen bonding) and van der Waals stacking of the planar aromatic system.

Polymorphism Risk Assessment

Benzoic acid derivatives are prone to polymorphism. The 4-ethoxy chain adds conformational flexibility, increasing the probability of multiple crystal forms (polymorphs).

- Risk: High. Different polymorphs can exhibit variations in solubility by up to 2x.
- Mitigation: Perform solvent-mediated polymorphic screening (slurry experiments) in polar (Ethanol) and non-polar (Heptane) solvents.

Thermal Stability (Decomposition)

While the carboxylic acid moiety is stable up to its melting point, the benzylic methyl groups (2,3-positions) present a specific oxidative vulnerability.

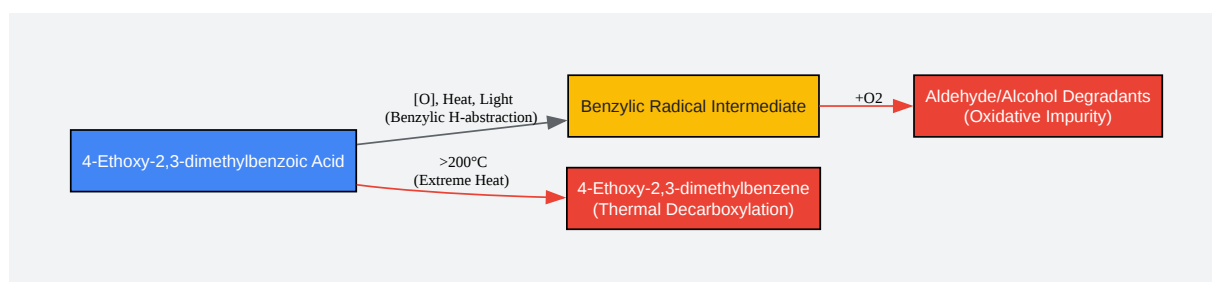
- Mechanism: At temperatures $>150^{\circ}\text{C}$ in air, or under radical-initiating conditions, the benzylic hydrogens are susceptible to abstraction, leading to oxidation (formation of aldehydes/acids) or polymerization.

Degradation Pathways & Chemical Stability

Understanding the degradation mechanism is vital for establishing shelf-life and handling protocols.

Diagram 1: Predicted Degradation Pathways

The following diagram illustrates the primary degradation risks: Benzylic Oxidation (primary risk) and Decarboxylation (secondary risk at extreme heat).



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Figure 1: Primary degradation pathways. The benzylic positions (methyl groups) are the "weak links" regarding oxidative stability.

Experimental Protocols for Validation

To transition from predicted values to empirical data, the following self-validating protocols must be executed.

Protocol: Differential Scanning Calorimetry (DSC)

Objective: Determine Melting Point (

) and Enthalpy of Fusion (

).

- Sample Prep: Weigh 2–4 mg of dried sample into a Tzero aluminum pan. Crimp with a pinhole lid (allows volatile escape if decomposition occurs).
- Equilibration: Equilibrate at 25°C for 5 minutes.
- Ramp: Heat at 10°C/min to 250°C under Nitrogen purge (50 mL/min).
- Validation Criteria:
 - Sharp Endotherm: A sharp peak (width <2°C) confirms high purity and crystallinity.
 - Decomposition Check: If the baseline drifts exothermically immediately after melting, the compound is decomposing upon melt.

Protocol: pH-Metric pKa Determination

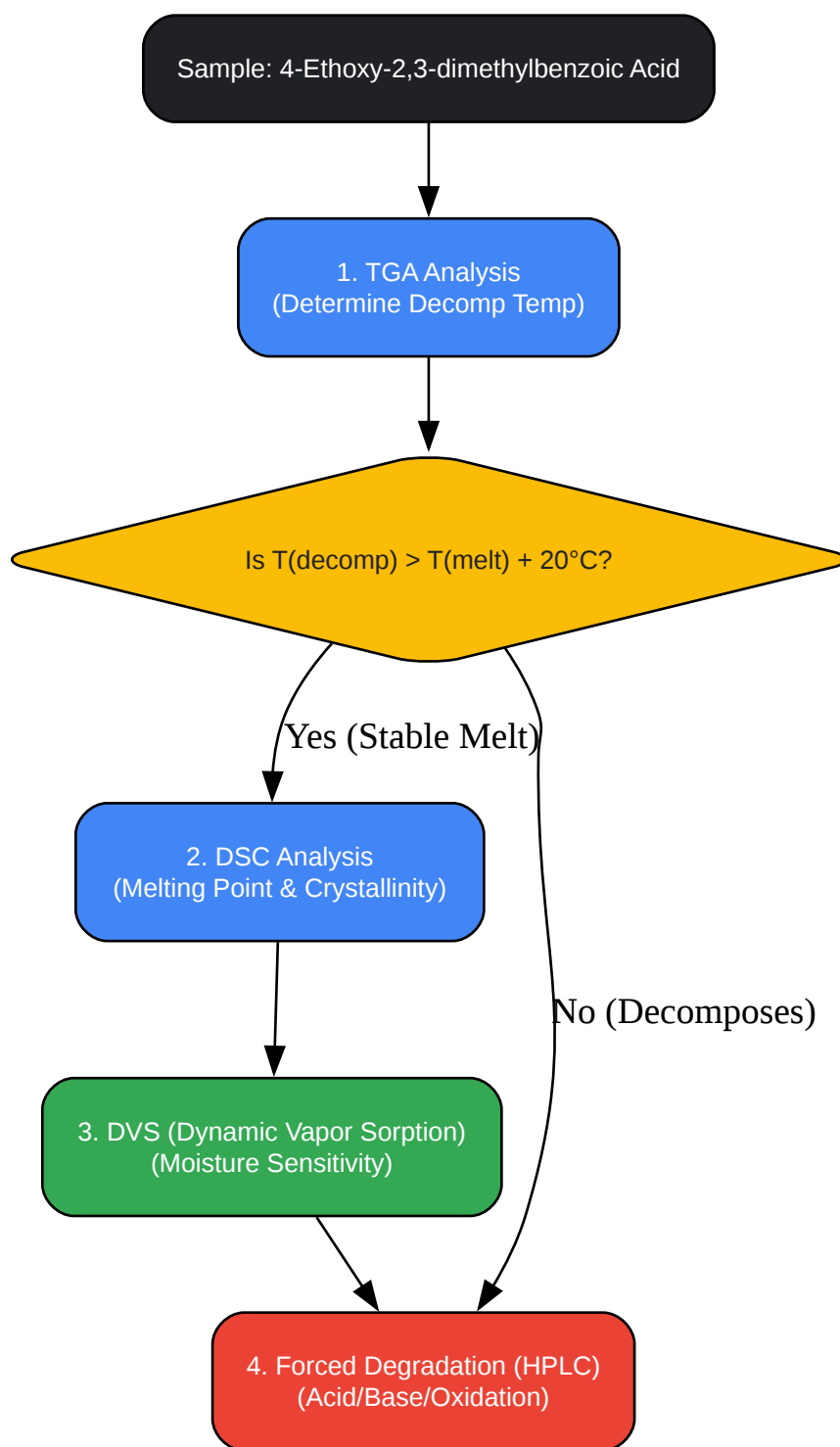
Objective: Accurate pKa measurement for solubility profiling.

- Solvent System: Use a Methanol/Water co-solvent system (due to low aqueous solubility).
- Titration: Titrate 0.5 mM sample with 0.1 N KOH at three different MeOH ratios (e.g., 20%, 30%, 40%).

- Yasuda-Shedlovsky Extrapolation: Plot experimental
vs. dielectric constant (
) and extrapolate to 0% organic solvent to obtain the aqueous
.
 - Why this matters: Direct aqueous titration will likely fail due to precipitation of the neutral acid form.

Diagram 2: Thermodynamic Stability Testing Workflow

This workflow ensures a logical progression from solid-state characterization to solution stability.



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Figure 2: Step-wise workflow for thermodynamic characterization. TGA must precede DSC to prevent sensor contamination.

Implications for Drug Development

For researchers utilizing this scaffold:

- Solubility: The predicted pKa (~4.0) implies that at physiological pH (7.4), the compound will be ionized (anionic) and soluble. However, in the stomach (pH 1.2), it will be neutral and likely precipitate.
 - Formulation Strategy: Use salt forms (e.g., Sodium or Potassium salt) to improve dissolution rates.
- Process Safety: The 2,3-dimethyl substitution poses a safety risk during scale-up if oxidizing reagents (e.g., KMnO₄, CrO₃) are used in subsequent steps. Inert atmosphere (Argon/Nitrogen) is mandatory during high-temperature synthesis to prevent benzylic oxidation.

References

- NIST Chemistry WebBook. 2,3-Dimethylbenzoic acid Phase Change Data. National Institute of Standards and Technology. [\[Link\]](#)
- PubChem. 2,3-Dimethylbenzoic acid (Compound CID 11782) - pKa and Physical Properties. National Center for Biotechnology Information. [\[Link\]](#)

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